

5-(Bromoacetyl)salicylamide: A Comprehensive Technical Guide for Pharmaceutical Intermediates

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Compound of Interest

Compound Name: 5-(Bromoacetyl)salicylamide

Cat. No.: B144633

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Introduction

5-(Bromoacetyl)salicylamide is a versatile bifunctional molecule and a crucial intermediate in the synthesis of various pharmacologically active compounds.^{[1][2][3]} Its structure, featuring a reactive bromoacetyl group and a salicylamide moiety, makes it a valuable building block in medicinal chemistry. This technical guide provides an in-depth overview of **5-(bromoacetyl)salicylamide**, including its physicochemical properties, synthesis methodologies, applications as a pharmaceutical intermediate, and its biological mechanism of action.

Physicochemical Properties

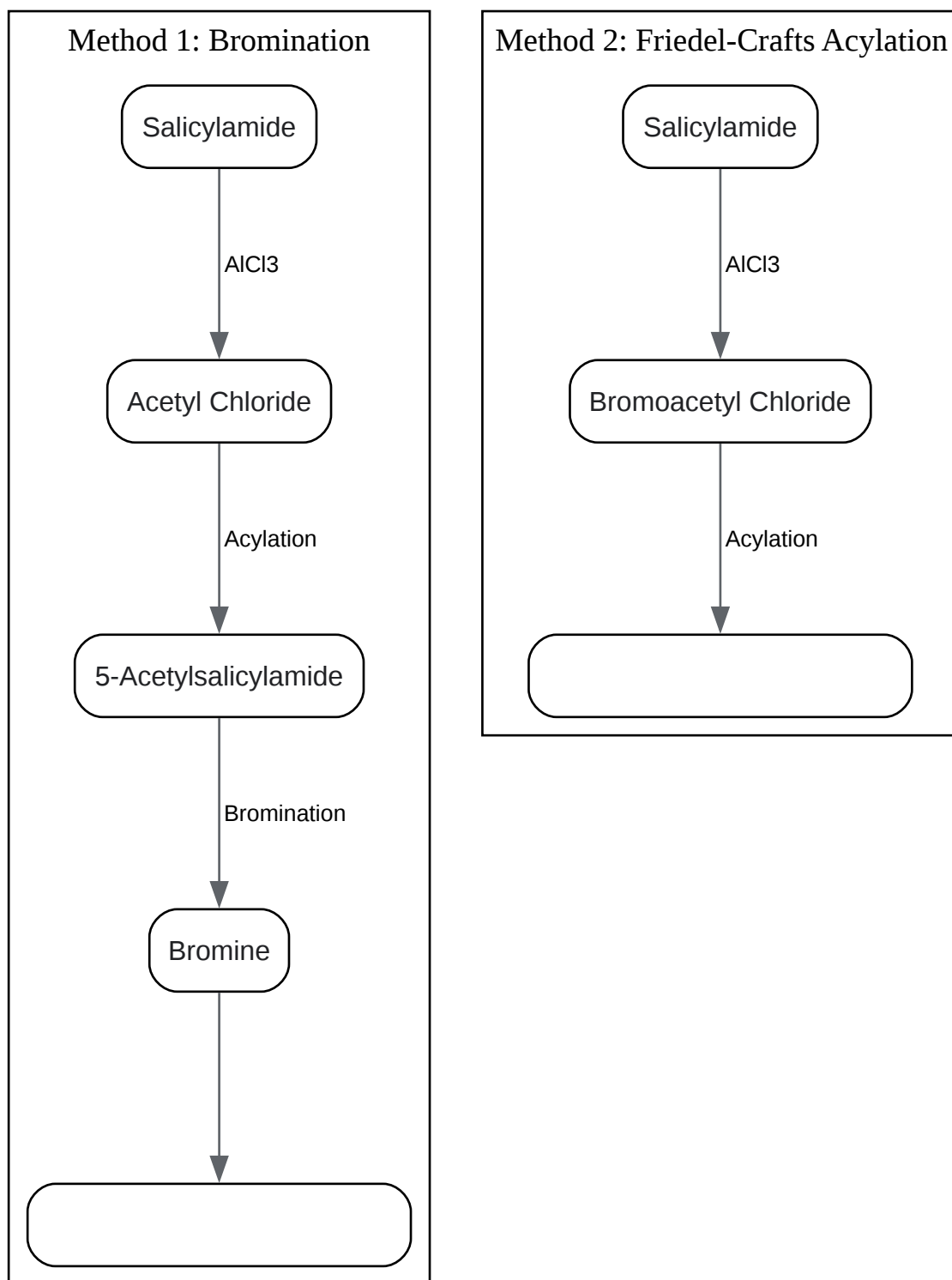
5-(Bromoacetyl)salicylamide is a white to off-white crystalline powder.^[3] A summary of its key physicochemical properties is presented in Table 1.

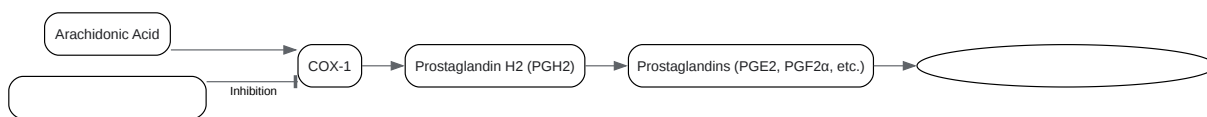
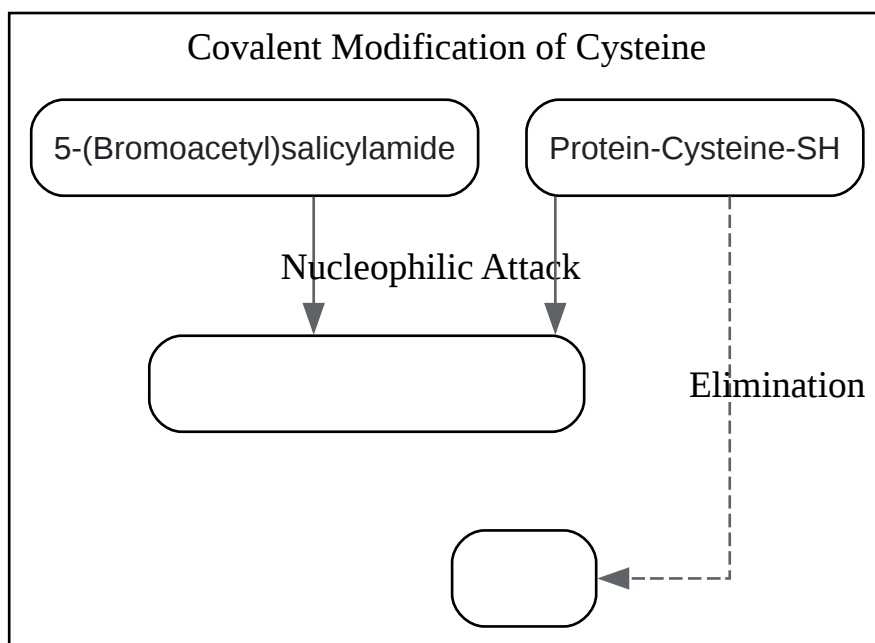
Table 1: Physicochemical Properties of **5-(Bromoacetyl)salicylamide**

Property	Value	Reference
Molecular Formula	C ₉ H ₈ BrNO ₃	[4]
Molecular Weight	258.07 g/mol	[4]
Melting Point	200-210°C	[5]
Boiling Point (Predicted)	420.2 ± 40.0 °C	[5]
Density (Predicted)	1.705 ± 0.06 g/cm ³	[5]
Solubility	DMSO (Slightly), Methanol (Slightly), Ethanol (10 mg/mL)	[3][5]
pKa (Predicted)	6.13 ± 0.20	[5]
Appearance	Pale Beige to Brown Solid	[5]

Synthesis of 5-(Bromoacetyl)salicylamide

The synthesis of **5-(bromoacetyl)salicylamide** is primarily achieved through two main routes: the bromination of 5-acetylsalicylamide and the Friedel-Crafts acylation of salicylamide. The bromination method is often preferred due to its higher yield and lower environmental impact compared to the traditional Friedel-Crafts approach.[2]





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